

Physical properties of benzyltrimethylammonium fluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltrimethylammonium fluoride*

Cat. No.: *B3423948*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Benzyltrimethylammonium Fluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **benzyltrimethylammonium fluoride**. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are considering this reagent in their work. The guide includes a detailed summary of its physical characteristics, experimental protocols for its synthesis, and key safety and handling information.

Core Physical and Chemical Properties

Benzyltrimethylammonium fluoride is a quaternary ammonium salt that serves as a soluble source of fluoride ions in organic solvents.^[1] It is most commonly available and used in its hydrate form due to its hygroscopic nature.^{[1][2][3]} The anhydrous form is not practically obtainable as attempts to remove the water of hydration typically lead to decomposition.^[1] Its primary application in organic synthesis is the cleavage of silyl ether protecting groups.^{[1][2]}

The physical and chemical properties of **benzyltrimethylammonium fluoride** and its hydrate are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{16}FN$ (Anhydrous) $C_{10}H_{18}FNO$ (Hydrate)	[2] [4] [5]
Molecular Weight	169.24 g/mol (Anhydrous) 187.25 g/mol (Hydrate)	[2] [5] [6]
Appearance	Colorless or white crystalline solid.	[4]
Melting Point	181-183 °C (for the hydrate).	[1] [7]
Boiling Point	Not applicable; decomposes upon heating.	[8]
Solubility	Soluble in water and organic solvents such as alcohols and ethers.	[4]
Stability	Stable under dry and dark conditions. It is hygroscopic.	[2] [4]

Spectral Data

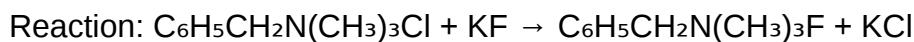
Spectroscopic data is crucial for the identification and characterization of **benzyltrimethylammonium fluoride**.

- 1H NMR: In DMSO-d₆, characteristic peaks appear at approximately 3.02 ppm (singlet, 9H, N(CH₃)₃) and 4.54 ppm (singlet, 2H, CH₂).[\[9\]](#)
- ^{13}C NMR: Data for the hydrate is available and can be used for structural confirmation.[\[10\]](#) [\[11\]](#)
- ^{19}F NMR: As a source of fluoride ions, ^{19}F NMR is a key technique for studying its reactions. The chemical shift is highly sensitive to the local chemical environment.[\[12\]](#)

Experimental Protocols

Synthesis of Benzyltrimethylammonium Fluoride Hydrate

The most common method for synthesizing **benzyltrimethylammonium fluoride** hydrate is through a halide exchange reaction.[2]



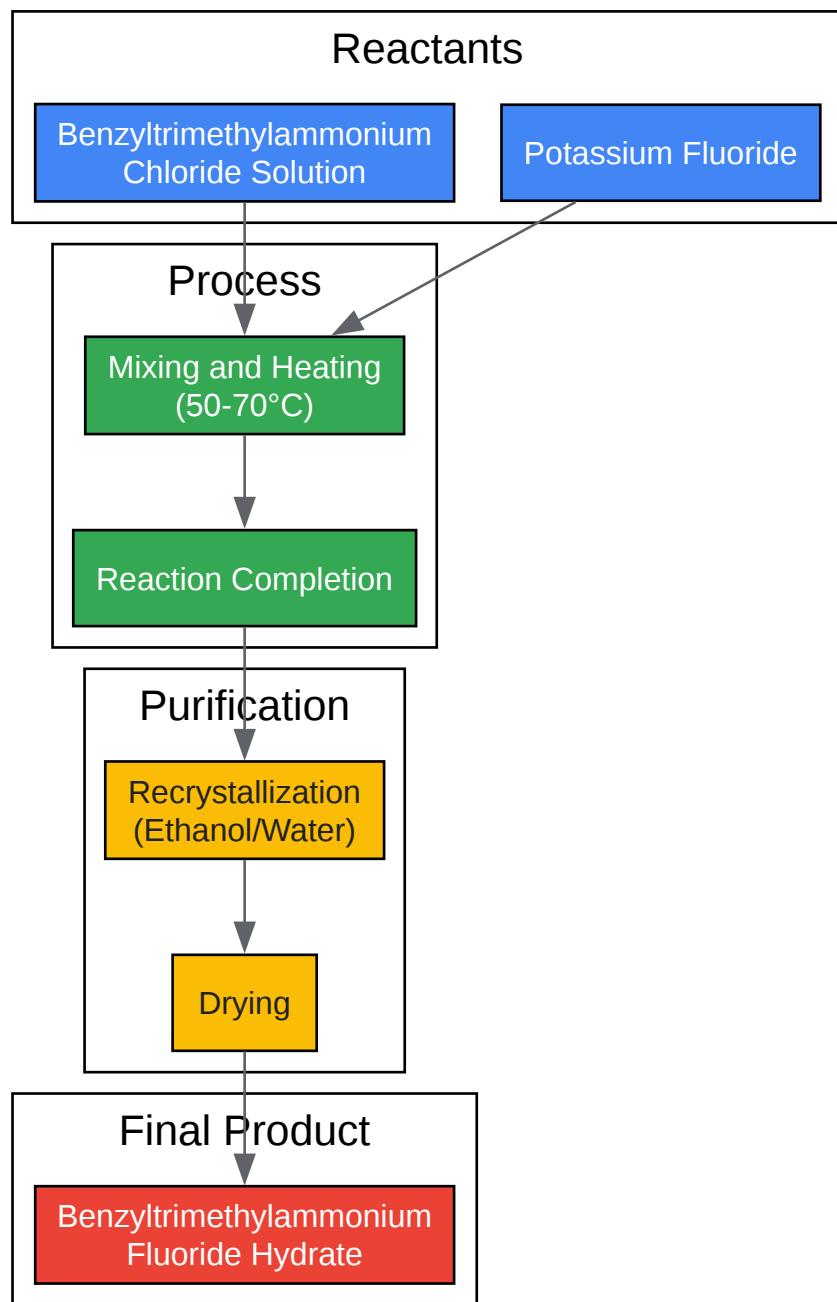
Materials:

- Benzyltrimethylammonium chloride
- Potassium fluoride (or another fluoride source like NaF or AgF)[2][9]
- Deionized water
- Ethanol

Procedure:

- Dissolve benzyltrimethylammonium chloride in deionized water.
- Gradually add a stoichiometric equivalent of potassium fluoride to the solution while stirring continuously.
- Heat the reaction mixture to between 50-70 °C to increase the reaction rate, with careful temperature monitoring to prevent decomposition.[2]
- After the reaction is complete, the product can be isolated.
- Purification (Recrystallization): The crude product can be purified by recrystallization from an ethanol/water mixture (e.g., 4:1 v/v) to yield needle-like crystals of high purity.[2]
- Purification (Ion Exchange): To remove chloride impurities, the product can be passed through a strong anion exchange resin.[2]
- The final product, **benzyltrimethylammonium fluoride** hydrate, should be stored in a dry environment due to its hygroscopic nature.

Synthesis of Benzyltrimethylammonium Fluoride Hydrate



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **benzyltrimethylammonium fluoride** hydrate.

Application Protocol: Cleavage of Silyl Ethers

Benzyltrimethylammonium fluoride is highly effective for the deprotection of silyl ethers, a common protecting group for hydroxyl functionalities.[2]

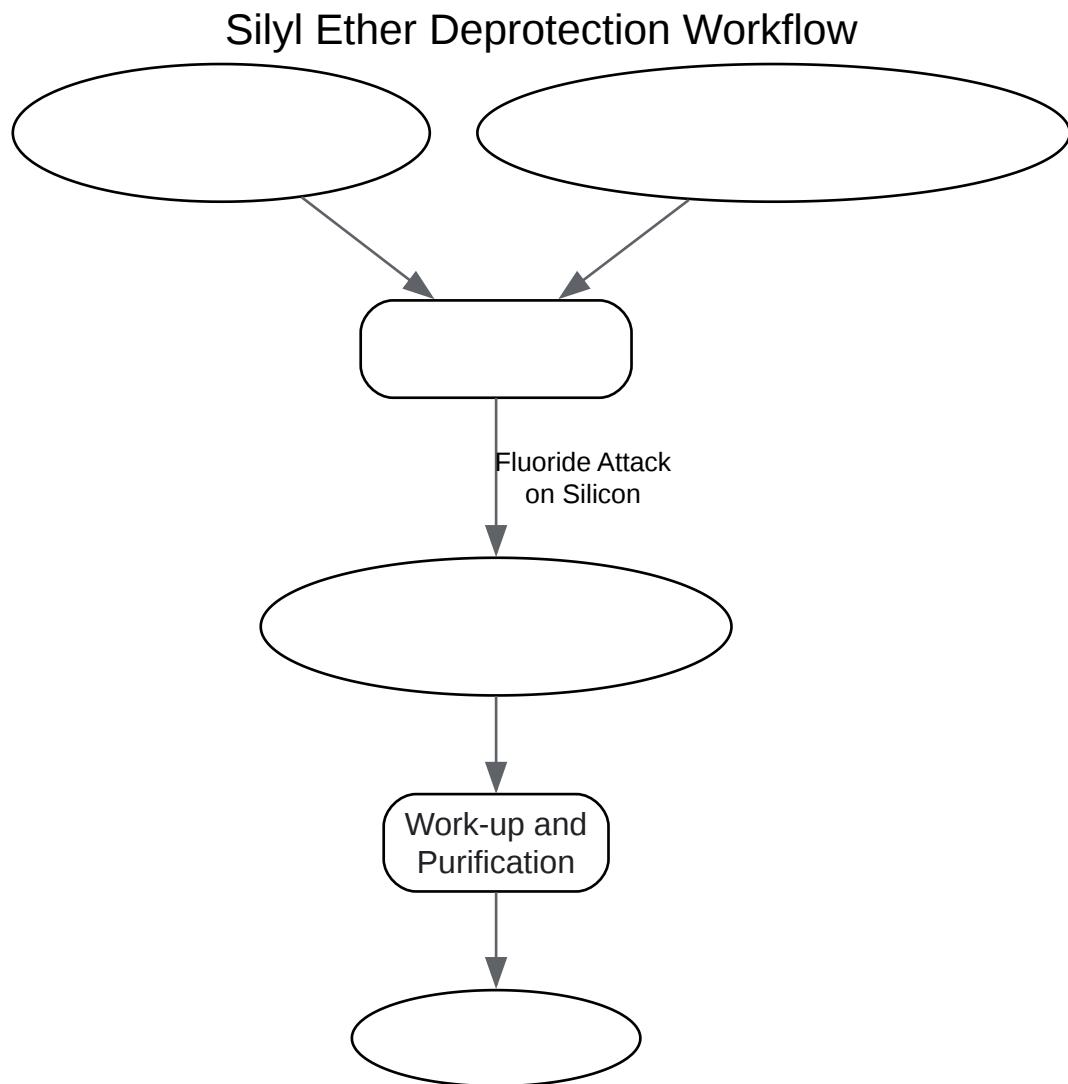
General Reaction: $R-O-SiR_3 + [C_6H_5CH_2N(CH_3)_3]^+F^- \rightarrow R-OH + F-SiR_3 + [C_6H_5CH_2N(CH_3)_3]^+$

Materials:

- Silyl-protected alcohol
- **Benzyltrimethylammonium fluoride** hydrate
- Anhydrous organic solvent (e.g., THF, acetonitrile)

Procedure:

- Dissolve the silyl-protected alcohol in an appropriate anhydrous organic solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add **benzyltrimethylammonium fluoride** hydrate to the solution. The reaction is typically run at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC) or another suitable analytical technique.
- Upon completion, quench the reaction with a suitable reagent (e.g., water or a saturated aqueous solution of ammonium chloride).
- Extract the product with an organic solvent, wash the organic layer, dry it over an anhydrous salt (e.g., Na_2SO_4 or $MgSO_4$), and concentrate it under reduced pressure.
- Purify the resulting alcohol product using column chromatography or another appropriate method.



[Click to download full resolution via product page](#)

Caption: General workflow for the deprotection of silyl ethers.

Safety and Handling

Benzyltrimethylammonium fluoride is a hazardous substance and requires careful handling.
[13]

- Hazard Classification: It is classified as an irritant, causing skin, eye, and respiratory system irritation.[4][5][13]

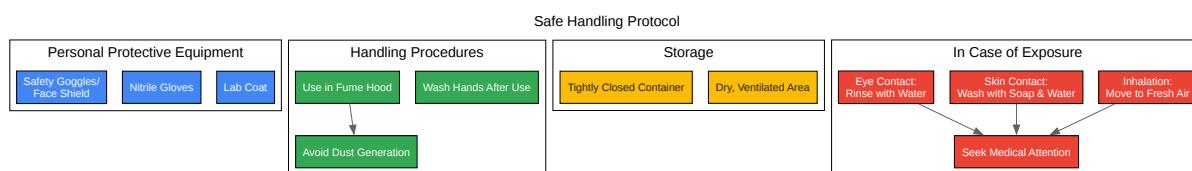
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5][13]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[4][13]
- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[4][13]
- Respiratory Protection: Use only in a well-ventilated area or in a chemical fume hood. If dust is generated, a NIOSH-approved respirator is recommended.[4][13][14]

Handling and Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[4][13]
- Avoid contact with strong oxidizing agents and acids.[4]
- Wash hands thoroughly after handling.[13]



[Click to download full resolution via product page](#)

Caption: Key safety and handling protocols for **benzyltrimethylammonium fluoride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyltrimethylammonium fluoride - Wikipedia [en.wikipedia.org]
- 2. Buy Benzyltrimethylammonium fluoride hydrate | 127582-36-9 [smolecule.com]
- 3. webqc.org [webqc.org]
- 4. chembk.com [chembk.com]
- 5. Benzyltrimethylammonium Fluoride | C10H16FN | CID 11062816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Benzenemethanaminium, N,N,N-trimethyl-, fluoride, hydrate (1:1:?) | C10H18FNO | CID 16211989 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. BENZYLTRIMETHYLAMMONIUM FLUORIDE HYDRATE | 127582-36-9 [chemicalbook.com]
- 8. benchchem.com [benchchem.com]
- 9. Quaternary ammonium fluorides and difluorosilicates as nucleophilic fluorination reagents - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D3OB01875J [pubs.rsc.org]
- 10. dev.spectrabase.com [dev.spectrabase.com]
- 11. dev.spectrabase.com [dev.spectrabase.com]
- 12. biophysics.org [biophysics.org]
- 13. guidechem.com [guidechem.com]
- 14. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Physical properties of benzyltrimethylammonium fluoride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3423948#physical-properties-of-benzyltrimethylammonium-fluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com